

Application Notes and Protocols for Measuring Metabolic Parameters with NA-931 Treatment

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Compound of Interest

Compound Name: PG-931

Cat. No.: B15617325

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Introduction

NA-931 is a novel, orally active, small-molecule quadruple agonist that simultaneously targets the insulin-like growth factor-1 (IGF-1), glucagon-like peptide-1 (GLP-1), glucose-dependent insulintropic polypeptide (GIP), and glucagon receptors.^{[1][2][3]} This multi-pathway approach is designed to restore metabolic balance, inducing weight loss while preserving muscle mass.^{[1][2]} Preclinical and clinical studies have demonstrated the potential of NA-931 in treating obesity and related metabolic disorders.^{[2][4][5][6][7]} These application notes provide detailed protocols for measuring key metabolic parameters in both preclinical animal models and clinical trial settings following treatment with NA-931.

Mechanism of Action

NA-931's unique mechanism of action involves the simultaneous activation of four key metabolic hormone receptors:

- **GLP-1 Receptor:** Enhances glucose-dependent insulin secretion, slows gastric emptying, and promotes satiety, contributing to improved glycemic control and weight reduction.

- GIP Receptor: Augments insulin secretion and may influence lipid metabolism.
- Glucagon Receptor: Promotes energy expenditure.
- IGF-1 Receptor: Plays a role in fuel metabolism, regulation of body composition, and preservation of muscle mass.[\[8\]](#)

The synergistic activation of these receptors leads to a comprehensive metabolic response that addresses multiple facets of obesity and metabolic disease.

Preclinical Studies in Diet-Induced Obese (DIO) Mice

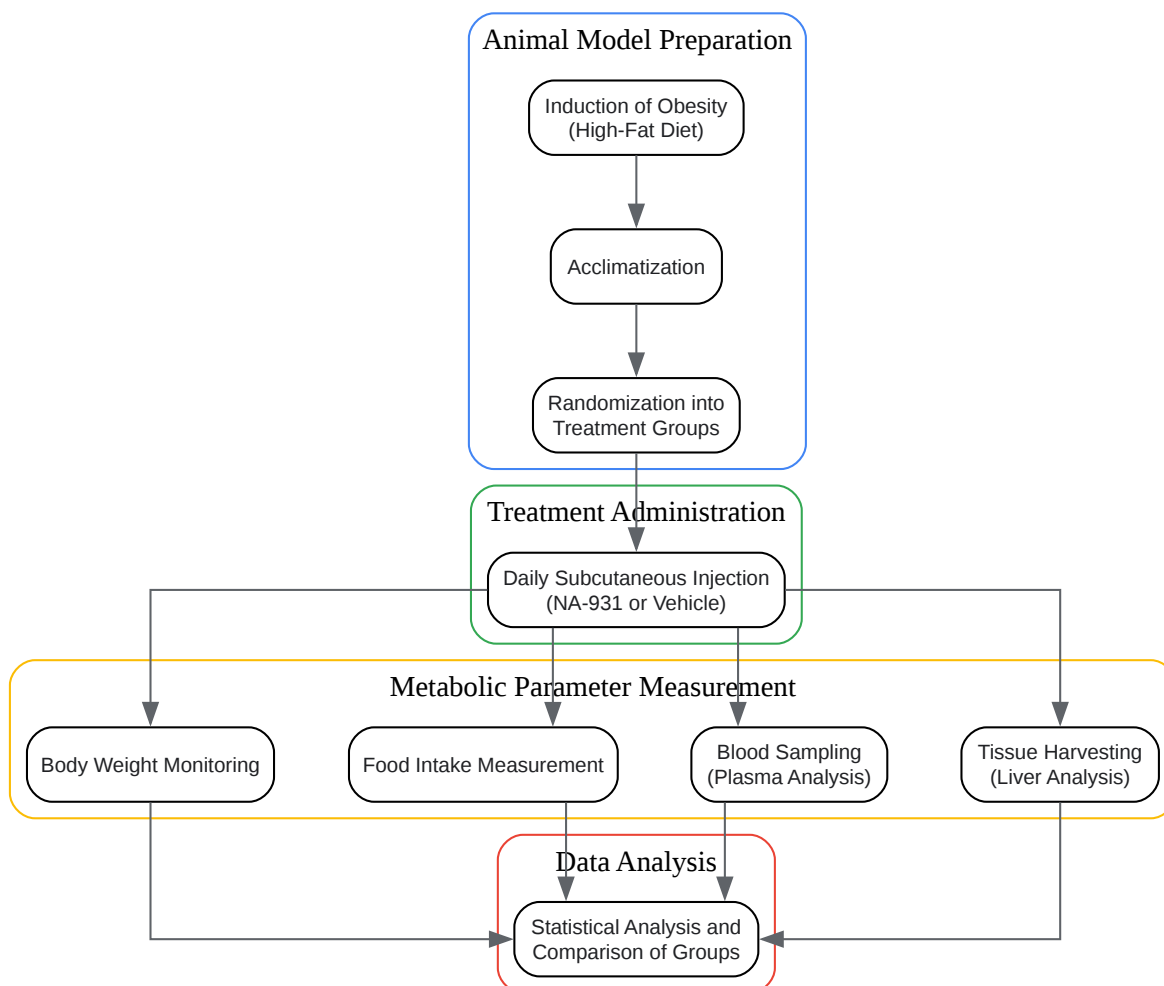
Preclinical evaluation of NA-931 has been conducted in male diet-induced obese (DIO) mice, a standard model for studying obesity and metabolic syndrome.

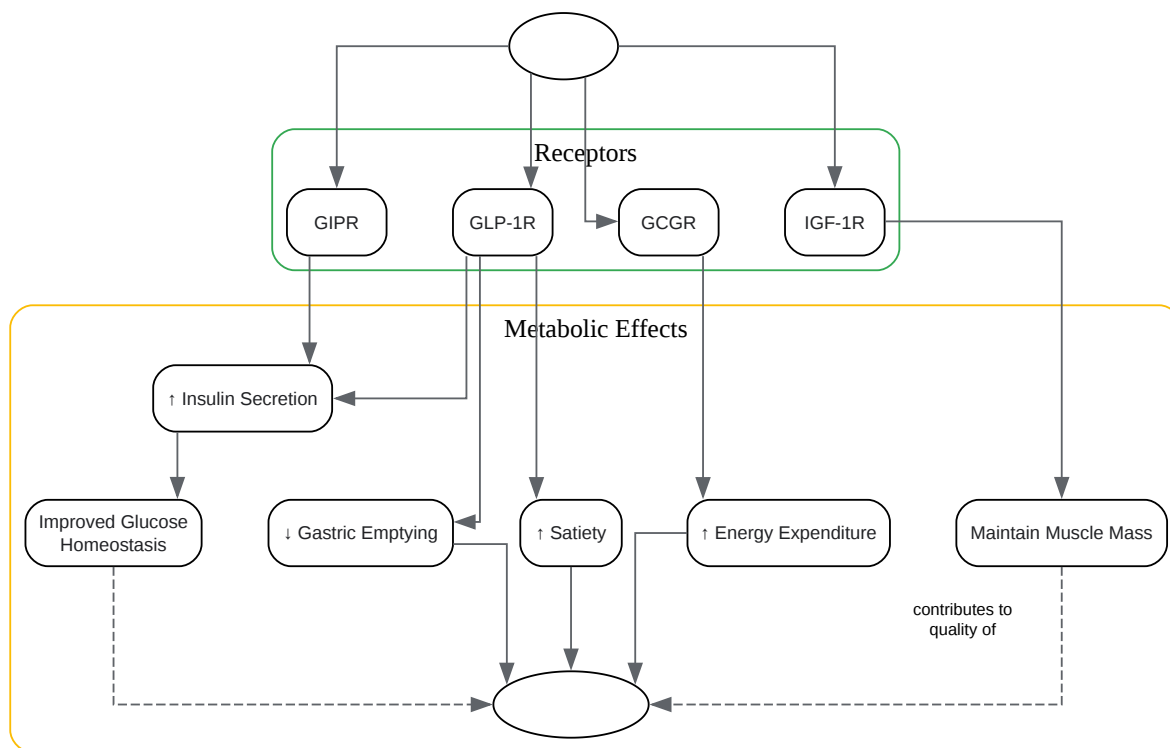
Data Presentation: Summary of Preclinical Findings

Parameter	Treatment Group	Duration	Dosage	Result
Body Weight	NA-931 Compounds	14 days	10 nmol/kg (s.c. daily)	Up to 26% reduction (p<0.0001)
Plasma Glucose	NA-931 Compounds	14 days	10 nmol/kg (s.c. daily)	Up to 23% reduction (p<0.003)
Plasma Triglycerides	NA-931 Compounds	14 days	10 nmol/kg (s.c. daily)	Up to 34% reduction (p<0.003)
Liver Triglycerides	NA-931 Compounds	14 days	10 nmol/kg (s.c. daily)	Up to 46% reduction (p<0.05)

Data sourced from studies on NA-931 and its analogs.[\[4\]](#)

Experimental Workflow: Preclinical Evaluation of NA-931 in DIO Mice





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